

3-[(4-Chlorophenyl)thio]piperidine chemical structure and properties

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Compound of Interest

Compound Name: 3-[(4-Chlorophenyl)thio]piperidine

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Technical Monograph: 3-[(4-Chlorophenyl)thio]piperidine Executive Summary & Chemical Identity

3-[(4-Chlorophenyl)thio]piperidine is a privileged pharmacophore scaffold in medicinal chemistry, structurally characterized by a piperidine ring linked to a para-chlorophenyl group via a thioether bridge at the 3-position. This structure represents a critical bioisostere of 3-phenylpiperidine (a dopamine autoreceptor agonist scaffold) and 3-phenoxy-piperidine (the core of antidepressants like paroxetine).

The thioether linkage confers unique metabolic and electronic properties compared to its ether or methylene counterparts, often enhancing metabolic stability against cytochrome P450 oxidation while maintaining lipophilic vector orientation for binding to monoamine transporters (SERT/NET).

Physiochemical Profile (Predicted)

Property	Value	biological Implication
Molecular Formula	C ₁₁ H ₁₄ CINS	Core scaffold
Molecular Weight	227.75 g/mol	Fragment-like space (Lead-like)
cLogP	3.4 – 3.8	High membrane permeability; BBB penetrant
pKa (Basic N)	~9.2 – 9.6	Protonated at physiological pH (cationic interaction with Asp residues)
H-Bond Donors	1 (NH)	Critical for receptor anchoring
H-Bond Acceptors	2 (N, S)	Thioether is a weak acceptor
Rotatable Bonds	2	Conformational flexibility for induced fit

Synthetic Methodologies & Strategic Analysis

Synthesizing 3-substituted piperidines requires rigorous control over stereochemistry and regiochemistry. Unlike the symmetric 4-position, the 3-position is chiral. Furthermore, traditional nucleophilic substitution on 3-halopiperidines is plagued by the aziridinium ion rearrangement, which leads to inseparable mixtures of 2- and 3-substituted products.

To ensure structural integrity and enantiopurity, the Mitsunobu Coupling strategy is the authoritative standard for this scaffold.

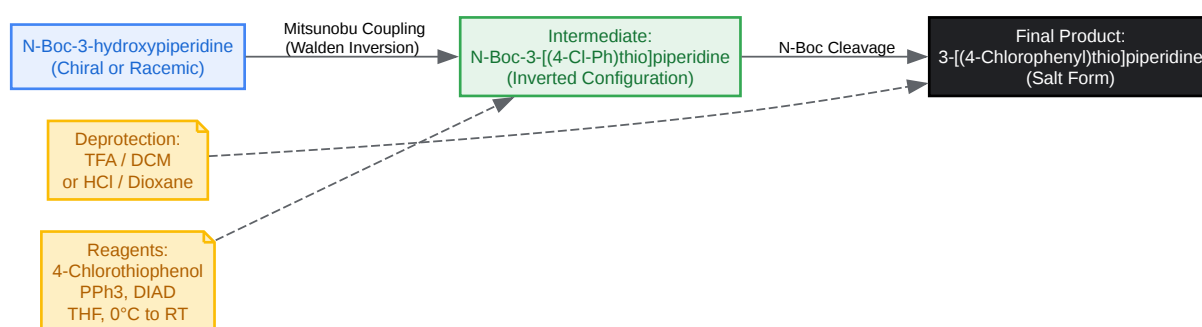
Pathway Analysis: The Mitsunobu Route

This pathway utilizes N-Boc-3-hydroxypiperidine as the starting material. The reaction proceeds via activation of the alcohol by a phosphine-azodicarboxylate complex, followed by S_N2 displacement by 4-chlorothiophenol.

Advantages:

- Stereochemical Inversion: Allows for predictable synthesis of specific enantiomers (e.g., (R)-alcohol yields (S)-thioether).
- Regiospecificity: Avoids the aziridinium rearrangement completely.
- Modularity: The Boc group allows for late-stage diversification of the piperidine nitrogen.

Synthesis Diagram



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Caption: Figure 1. Regiospecific synthesis of **3-[(4-chlorophenyl)thio]piperidine** via Mitsunobu coupling, avoiding aziridinium rearrangement.

Pharmacological Context: The SERT/NET Interface

The **3-[(4-chlorophenyl)thio]piperidine** structure is a potent pharmacophore for Monoamine Transporter (MAT) inhibition.

Structure-Activity Relationship (SAR)

- The Halogenated Ring: The 4-chloro substituent increases lipophilicity and metabolic stability. In the binding pocket of SERT (Serotonin Transporter), this moiety typically occupies the hydrophobic S1 or S2 sub-pocket, engaging in halogen bonding or pi-stacking interactions.

- **The Thioether Linker:** Replacing the ether oxygen (found in paroxetine analogs) with sulfur changes the bond angle (approx. 109° vs 92°) and bond length ($1.43 \text{ \AA}$ vs $1.82 \text{ \AA}$). This subtle geometric shift can drastically alter selectivity between SERT and NET (Norepinephrine Transporter).
- **The Basic Nitrogen:** The secondary amine is essential. At physiological pH, it is protonated and forms a crucial salt bridge with a conserved Aspartate residue (Asp98 in hSERT) in the transporter's central binding site.

Detailed Experimental Protocol

Objective: Synthesis of rac-**3-[(4-chlorophenyl)thio]piperidine** hydrochloride via Mitsunobu coupling.

Reagents

- N-Boc-3-hydroxypiperidine (1.0 eq)
- 4-Chlorothiophenol (1.1 eq)
- Triphenylphosphine (PPh_3) (1.2 eq)
- Diisopropyl azodicarboxylate (DIAD) (1.2 eq)
- Tetrahydrofuran (THF), anhydrous
- Trifluoroacetic acid (TFA) or 4M HCl in Dioxane

Step-by-Step Methodology

Stage 1: Thioether Formation

- **Preparation:** In a flame-dried round-bottom flask under nitrogen atmosphere, dissolve N-Boc-3-hydroxypiperidine (2.01 g, 10 mmol) and PPh_3 (3.15 g, 12 mmol) in anhydrous THF (40 mL).
- **Thiol Addition:** Cool the solution to 0°C in an ice bath. Add 4-chlorothiophenol (1.59 g, 11 mmol) in one portion.

- Activation: Add DIAD (2.42 g, 12 mmol) dropwise over 15 minutes. Critical: Maintain temperature $< 5^{\circ}\text{C}$ to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 16 hours. Monitor by TLC (Hexane/EtOAc 4:1) for the disappearance of the alcohol.
- Workup: Concentrate the solvent in vacuo. Resuspend the residue in diethyl ether (50 mL) and cool to 0°C to precipitate triphenylphosphine oxide (TPPO). Filter off the solids.
- Purification: Purify the filtrate via flash column chromatography (SiO_2 , 0-20% EtOAc in Hexanes) to yield the N-Boc protected intermediate as a clear oil.

Stage 2: N-Deprotection

- Dissolution: Dissolve the intermediate (approx. 2.5 g) in Dichloromethane (DCM, 10 mL).
- Cleavage: Add TFA (5 mL) dropwise at 0°C . Stir at room temperature for 2 hours.
- Free Basing: Concentrate in vacuo. Dissolve residue in DCM (50 mL) and wash with saturated NaHCO_3 (2 x 30 mL) to remove TFA salts.
- Salt Formation: Dry the organic layer (MgSO_4), filter, and treat with 1M HCl in ether to precipitate the hydrochloride salt.
- Isolation: Filter the white solid and dry under high vacuum.

Yield Expectation: 60–75% over two steps.

Safety & Handling Guidelines

- Thiol Hazard: 4-Chlorothiophenol is a potent stench agent and skin sensitizer. All reactions involving the free thiol must be performed in a well-ventilated fume hood. Bleach (sodium hypochlorite) should be kept on hand to neutralize spills and glassware.
- Azodicarboxylates (DIAD/DEAD): Shock sensitive and potentially explosive if concentrated to dryness under heat. Store in a refrigerator and handle with care.

- Piperidine Derivatives: The final product is a CNS-active agent. Treat as a potential potent biological modulator. Avoid inhalation of dusts.

References

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 - Andersen, J., et al. "Discovery of Vortioxetine: A Novel Multimodal Antidepressant." Journal of Medicinal Chemistry, 2011.
 - Context: While Vortioxetine is a piperazine, this paper details the SAR of aryl-thio-heterocycles and the bioisosteric relationship between ether and thioether linkers in CNS drugs.
- General Chemical Data
 - PubChem Compound Summary for rel
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